

4-Fluorophenethylamine Hydrochloride: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: 4-Fluorophenethylamine
hydrochloride

CAS No.: 459-19-8

Cat. No.: B1295610

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This guide provides an in-depth technical overview of **4-Fluorophenethylamine hydrochloride** (4-FPEA), a versatile chemical compound with significant applications in contemporary scientific research. Designed for researchers, scientists, and professionals in drug development, this document elucidates the compound's properties, mechanisms of action, and its utility as both a pharmacological tool and a synthetic building block.

Introduction and Chemical Profile

4-Fluorophenethylamine hydrochloride is the hydrochloride salt of 4-fluorophenethylamine, a trace amine analog structurally related to endogenous neurotransmitters like dopamine and norepinephrine. The introduction of a fluorine atom at the para position of the phenyl ring significantly modifies its electronic properties and metabolic stability, making it a compound of interest for various research endeavors.^{[1][2]}

Table 1: Physicochemical Properties of **4-Fluorophenethylamine Hydrochloride**

Property	Value
CAS Number	459-19-8
Molecular Formula	C ₈ H ₁₁ ClFN
Molecular Weight	175.63 g/mol
Appearance	White to off-white crystalline powder
Melting Point	200-206 °C
Purity	Typically ≥98%

Applications in Neuropharmacological Research

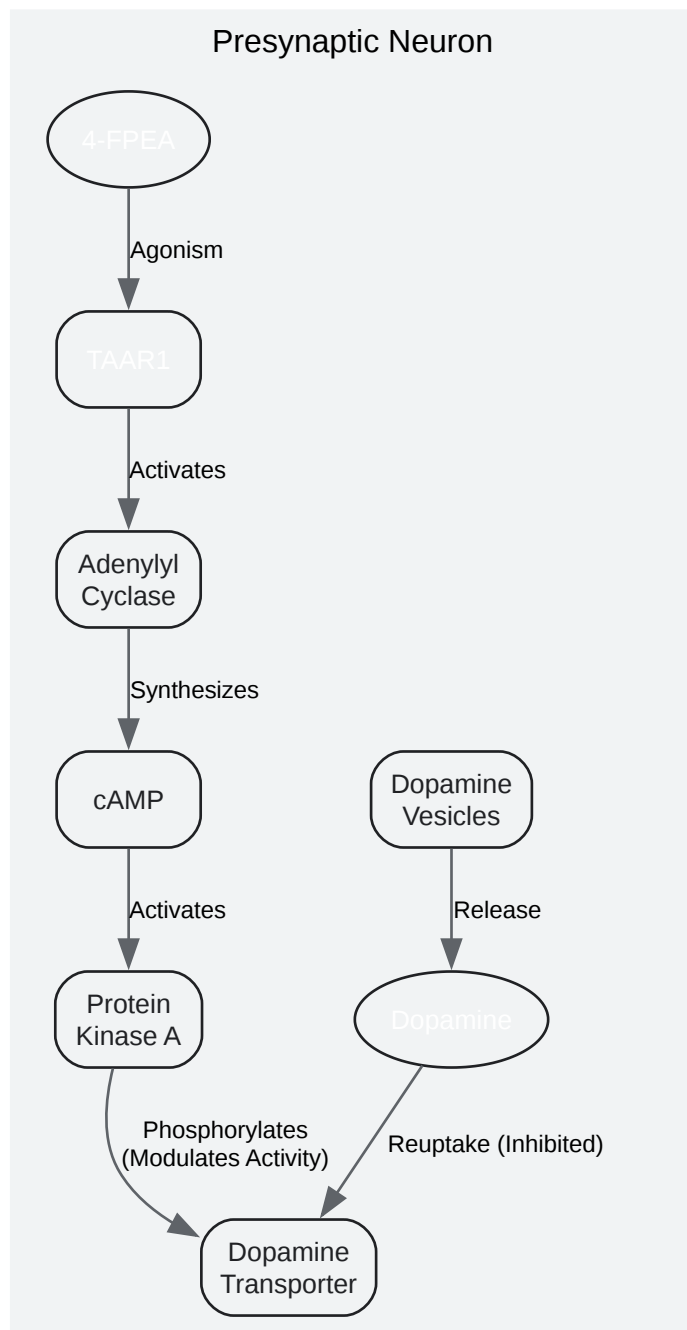
The structural similarity of 4-FPEA to classic phenethylamine-based stimulants has led to its use in neuroscience to probe the structure-activity relationships of compounds acting on monoaminergic systems. Its primary utility in this field is as a research chemical to understand neurotransmitter modulation and to serve as a precursor for novel psychoactive substances.

Mechanism of Action: A Focus on Monoamine Systems

While direct pharmacological data for 4-FPEA is limited, its mechanism of action can be inferred from its structural analogs, such as 4-fluoroamphetamine (4-FA). It is hypothesized that 4-FPEA, like other phenethylamines, interacts with monoamine transporters, including the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT). The interaction can lead to the inhibition of neurotransmitter reuptake or even reverse transport, thereby increasing synaptic concentrations of these key signaling molecules.

A crucial, more recently discovered target for phenethylamine analogs is the Trace Amine-Associated Receptor 1 (TAAR1).[3] TAAR1 is a G-protein coupled receptor that can modulate the activity of monoamine transporters and neuronal firing rates.[3][4] Agonism at TAAR1 by compounds like 4-FPEA is expected to influence dopaminergic and serotonergic neurotransmission, making it a key area of investigation for understanding the compound's full pharmacological profile. Research into novel TAAR1 agonists for psychiatric disorders often explores compounds with a β-phenylethylamine scaffold, highlighting the relevance of 4-FPEA in this domain.[3][5]

Hypothesized TAAR1-Mediated Neuromodulation by 4-FPEA

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Caption: Hypothesized signaling cascade following 4-FPEA binding to TAAR1.

In Vivo Behavioral Studies: A Predictive Framework

Direct behavioral studies on 4-FPEA in animal models are not widely published. However, based on the pharmacology of structurally related compounds, a predictable profile of effects can be outlined. Administration of 4-FPEA in rodents would be expected to produce dose-dependent increases in locomotor activity and potentially stereotypic behaviors at higher doses.[1][6][7] These effects are classic indicators of central nervous system stimulation, primarily mediated by the dopaminergic system.

Experimental Protocol: Rodent Locomotor Activity Assay

- **Acclimation:** Individually house male Sprague-Dawley rats for at least one week prior to the experiment with ad libitum access to food and water.
- **Habituation:** On the day of the experiment, place the rats in open-field activity chambers and allow them to habituate for 30-60 minutes.
- **Drug Administration:** Prepare solutions of **4-Fluorophenethylamine hydrochloride** in sterile saline. Administer the compound via intraperitoneal (i.p.) injection at a range of doses (e.g., 1, 3, 10 mg/kg), including a vehicle control group.
- **Data Collection:** Immediately after injection, return the animals to the activity chambers. Record locomotor activity (e.g., distance traveled, rearing frequency, stereotypic counts) using automated tracking software for a period of 1-2 hours.
- **Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests) to determine the dose-dependent effects of 4-FPEA on locomotor behavior.

Causality: This experimental design allows for the quantitative assessment of the stimulant properties of 4-FPEA. The dose-response curve generated can provide insights into the compound's potency and efficacy in inducing psychomotor activation.

Utility in Pharmaceutical and Chemical Synthesis

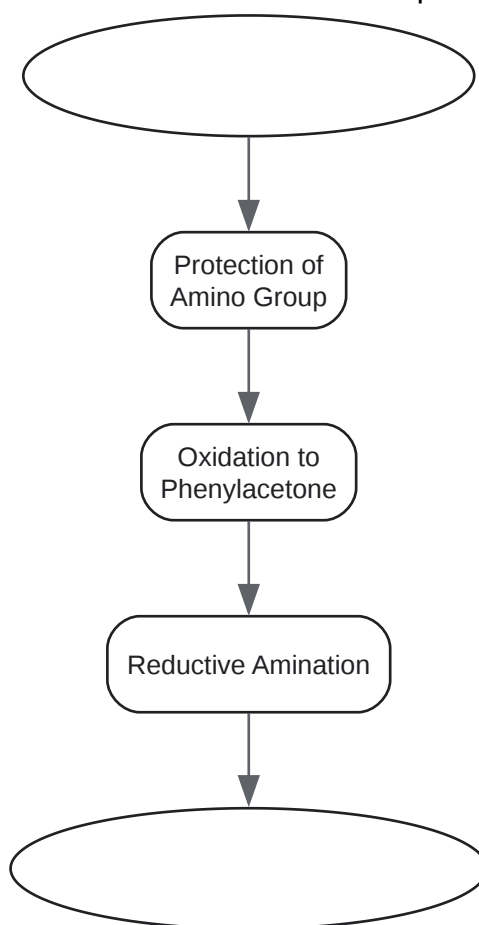
4-FPEA serves as a valuable building block in organic synthesis, particularly for the development of novel pharmaceutical agents and research tools.[1][3] The presence of the

fluorine atom can enhance metabolic stability and alter receptor binding affinities of the target molecules.[2]

Synthesis of Fluorinated Amphetamine Analogs

A primary research application of 4-FPEA is in the synthesis of fluorinated amphetamine analogs for pharmacological and toxicological studies.[2] These analogs are instrumental in investigating the structure-activity relationships of stimulants and their potential for neurotoxicity.

General Synthetic Route to Fluorinated Amphetamine Analogs



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Caption: A generalized workflow for synthesizing amphetamine analogs from 4-FPEA.

Precursor for Bioactive Molecules

Beyond amphetamine analogs, the phenethylamine scaffold of 4-FPEA is a common motif in a wide range of bioactive molecules. Its use as a starting material allows for the introduction of a fluorinated phenyl group into more complex molecular architectures, which can be advantageous for optimizing pharmacokinetic and pharmacodynamic properties.

Applications in Materials Science

In a distinct field of research, 4-FPEA has emerged as a critical component in the development of advanced materials, specifically in the fabrication of 2D and quasi-2D perovskites for optoelectronic applications.

Organic Spacer in Perovskite Solar Cells

In perovskite structures, large organic cations are used as "spacers" to create layered, two-dimensional materials. 4-FPEA, in its cationic form (4-fluorophenethylammonium), has been successfully employed for this purpose. The introduction of the fluorinated cation can enhance the stability and performance of perovskite-based solar cells and LEDs. The fluorine substitution is thought to improve hydrophobicity and induce favorable dipole moments within the material structure.

Analytical Methodologies

The accurate quantification and characterization of 4-FPEA and its derivatives are crucial for research integrity. Standard analytical techniques are employed for this purpose.

Table 2: Recommended Analytical Techniques for 4-FPEA

Technique	Application
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification in various matrices.
Gas Chromatography-Mass Spectrometry (GC-MS)	Identification and quantification, particularly for volatile derivatives.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation and confirmation of synthesis products.

Experimental Protocol: HPLC Method for Purity Analysis

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: Dissolve 4-FPEA hydrochloride in the mobile phase to a concentration of approximately 1 mg/mL.
- Injection Volume: 10 µL.
- Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total peak area in the chromatogram.

Self-Validation: This protocol should be validated for linearity, accuracy, and precision using certified reference standards to ensure reliable and reproducible results.

Conclusion

4-Fluorophenethylamine hydrochloride is a compound with multifaceted research applications. In neuroscience, it serves as a valuable tool for investigating the pharmacology of monoaminergic systems and as a precursor for novel research compounds. Its utility extends to

materials science, where it plays a role in the development of next-generation perovskite-based technologies. This guide provides a foundational understanding for researchers looking to incorporate 4-FPEA into their experimental designs, emphasizing the importance of rigorous analytical characterization and a nuanced understanding of its presumed mechanisms of action.

References

- Discovery of Trace Amine Associated Receptor 1 (TAAR1) Agonist 2-(5-(4'-Chloro-[1,1'-biphenyl]-4-yl)-4 H-1,2,4-triazol-3-yl)ethan-1-amine (LK00764) for the Treatment of Psychotic Disorders. Biomolecules. [\[Link\]](#)
- Discovery and In Vivo Efficacy of Trace Amine-Associated Receptor 1 (TAAR1) Agonist 4-(2-Aminoethyl)-N-(3,5-dimethylphenyl)piperidine-1-carboxamide Hydrochloride (AP163) for the Treatment of Psychotic Disorders. Pharmaceuticals (Basel). [\[Link\]](#)
- **4-fluorophenethylamine hydrochloride**. MySkinRecipes. [\[Link\]](#)
- Characterization of the Neurochemical and Behavioral Effects of the Phenethylamine 2-Cl-4,5-MDMA in Adolescent and Adult Male Rats. International Journal of Molecular Sciences. [\[Link\]](#)
- The behavioral effects of the stereoisomers of 4-methylaminorex, a psychostimulant, in the rat. The Journal of Pharmacology and Experimental Therapeutics. [\[Link\]](#)
- Behavioral effects of four novel synthetic cathinone analogs in rodents. Neurotoxicology and Teratology. [\[Link\]](#)
- Trace amine–associated receptor 1 agonists differentially regulate dopamine transporter function. Journal of Biological Chemistry. [\[Link\]](#)

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Sources

- 1. Characterization of the Neurochemical and Behavioral Effects of the Phenethylamine 2-Cl-4,5-MDMA in Adolescent and Adult Male Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/PMC)]
- 2. Design and synthesis of promiscuous high-affinity monoamine transporter ligands: unraveling transporter selectivity - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 3. Discovery of Trace Amine-Associated Receptor 1 (TAAR1) Agonist 2-(5-(4'-Chloro-[1,1'-biphenyl]-4-yl)-4H-1,2,4-triazol-3-yl)ethan-1-amine (LK00764) for the Treatment of Psychotic Disorders - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/PMC)]
- 4. Trace amine-associated receptor 1 agonists differentially regulate dopamine transporter function - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/PMC)]
- 5. Discovery of Trace Amine Associated Receptor 1 (TAAR1) Agonist 2-(5-(4'-Chloro-[1,1'-biphenyl]-4-yl)-4 H-1,2,4-triazol-3-yl)ethan-1-amine (LK00764) for the Treatment of Psychotic Disorders - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 6. The behavioral effects of the stereoisomers of 4-methylaminorex, a psychostimulant, in the rat - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 7. Behavioral effects of four novel synthetic cathinone analogs in rodents - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
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